

a best practices for handling and storing Tangshenoside I

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Compound of Interest

Compound Name: Tangshenoside I

Cat. No.: B220280

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Tangshenoside I: Technical Support Center

This guide provides best practices for handling, storing, and troubleshooting common issues with **Tangshenoside I** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I store **Tangshenoside I** upon receipt?

A1: **Tangshenoside I** powder should be stored at -20°C.[1][2] If dissolved in a solvent, it should be stored at -80°C.[1][2] It is crucial to protect the compound from light during storage.[2]

Q2: What are the recommended solvents for reconstituting **Tangshenoside I**?

A2: **Tangshenoside I** is soluble in water at approximately 25 mg/mL.[2] For in vivo experiments where lower water solubility might be a concern, common formulations include DMSO with Tween 80 and saline, or DMSO with PEG300, Tween 80, and saline.[2]

Q3: What personal protective equipment (PPE) should I use when handling **Tangshenoside I**?

A3: It is recommended to use safety goggles with side-shields, protective gloves, and impervious clothing.[1] A suitable respirator should be used in areas with inadequate ventilation to avoid inhalation of dust or aerosols.[1]

Q4: What are the known safety hazards associated with **Tangshenoside I**?

A4: **Tangshenoside I** is harmful if swallowed.[1] It is also very toxic to aquatic life with long-lasting effects.[1] Standard safety precautions such as avoiding contact with skin and eyes, and thorough hand washing after handling are advised.[1]

Q5: How stable is **Tangshenoside I**?

A5: **Tangshenoside I** is stable under the recommended storage conditions.[1] It is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1] While stable at ambient temperature for a few days during shipping, long-term storage should be at the recommended low temperatures.[2]

Troubleshooting Guides

Issue: Difficulty dissolving **Tangshenoside I** in water.

- **Confirm Concentration:** Ensure the target concentration does not exceed the known solubility of ~25 mg/mL in water.[2]
- **Gentle Warming:** Briefly and gently warm the solution (e.g., in a 37°C water bath) to aid dissolution. Avoid excessive heat.
- **Sonication:** Use a bath sonicator for a short period to break up any clumps and facilitate dissolution.
- **pH Adjustment:** Although not specified in the available literature, slight adjustments in pH may aid solubility for similar compounds. This should be tested on a small scale first.

Issue: Potential degradation of the compound.

- **Verify Storage Conditions:** Confirm that the compound has been consistently stored at the correct temperature (-20°C for powder, -80°C in solvent) and protected from light.[1][2]
- **Check for Incompatibilities:** Ensure the compound has not come into contact with strong acids, alkalis, or oxidizing/reducing agents.[1]
- **Aliquot Stock Solutions:** To minimize freeze-thaw cycles, it is best practice to aliquot stock solutions into smaller, single-use volumes.

Data Presentation

Table 1: Storage and Stability of **Tangshenoside I**

Form	Storage Temperature	Duration	Light Sensitivity
Powder	-20°C	3 years	Protect from light
Powder	4°C	2 years	Protect from light
In Solvent	-80°C	6 months	Protect from light
In Solvent	-20°C	1 month	Protect from light

Data sourced from InvivoChem.[\[2\]](#)

Table 2: Solubility of **Tangshenoside I**

Solvent	Approximate Solubility	Molarity (approx.)
Water (H ₂ O)	~25 mg/mL	~36.84 mM

Data sourced from InvivoChem.[\[2\]](#)

Experimental Protocols

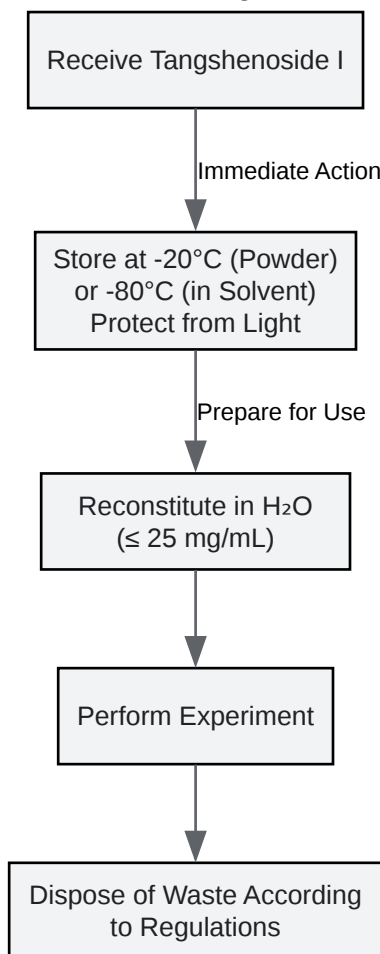
Protocol 1: Reconstitution of **Tangshenoside I** for In Vitro Use

- Equilibrate the vial of **Tangshenoside I** powder to room temperature before opening.
- Add the desired volume of sterile water (or another appropriate aqueous buffer) to the vial to achieve the target concentration (not exceeding ~25 mg/mL).
- Vortex the solution gently until the powder is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
- For storage, aliquot the solution into single-use tubes and store at -80°C for up to 6 months.

[\[2\]](#)

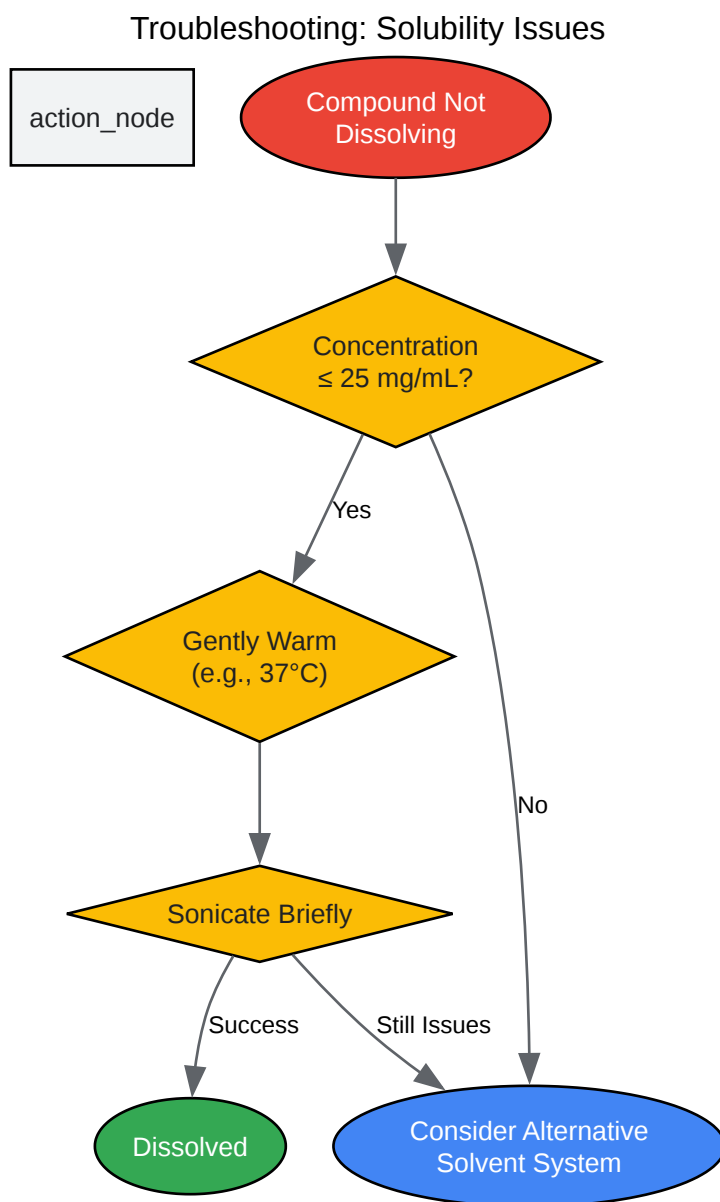
Visualizations

Experimental Workflow: Tangshenoside I Handling



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Caption: Experimental Workflow for Handling **Tangshenoside I**.



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Caption: Troubleshooting Workflow for **Tangshenoside I** Solubility.

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References

- 1. Tangshenoside I|117278-74-7|MSDS [dcchemicals.com]
- 2. Tangshenoside I | inhibitor/agonist | CAS 117278-74-7 | Buy Tangshenoside I from Supplier InvivoChem [invivochem.com]
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